

# Hexadecyl Methacrylate: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: Hexadecyl methacrylate

Cat. No.: B1362466

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **hexadecyl methacrylate**, a monomer used in the synthesis of various polymers. The following sections detail its hazardous properties, recommended handling procedures, and emergency protocols, with a focus on providing actionable information for laboratory and research settings.

## Hazard Identification and Classification

**Hexadecyl methacrylate** is classified as a hazardous substance with the potential to cause skin, eye, and respiratory irritation. It is also recognized as a skin sensitizer and is considered toxic to aquatic life with long-lasting effects.<sup>[1]</sup>

GHS Hazard Statements:

- H315: Causes skin irritation.<sup>[1][2][3][4]</sup>
- H317: May cause an allergic skin reaction.<sup>[4]</sup>
- H319: Causes serious eye irritation.<sup>[1][2][4]</sup>
- H335: May cause respiratory irritation.<sup>[1][4]</sup>
- H411: Toxic to aquatic life with long lasting effects.<sup>[1]</sup>

Signal Word: Warning[2][3] or Danger[1][4][5]

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **hexadecyl methacrylate** is provided in Table 1. This data is essential for understanding its behavior under various laboratory conditions and for designing appropriate storage and handling procedures.

Table 1: Physical and Chemical Properties of **Hexadecyl Methacrylate**

Property	Value	Source(s)
Molecular Formula	C <sub>20</sub> H <sub>38</sub> O <sub>2</sub>	[3][6][7]
Molecular Weight	310.51 g/mol	[1][8]
Appearance	Liquid or Solid or Semi-solid	[5]
Melting Point	15 °C	[1][8]
Boiling Point	190-191 °C @ 5 Torr; 154-155 °C @ 0.3 Torr	[1][2]
Density	0.8612 g/cm <sup>3</sup> @ 20 °C	[1][2]
Vapor Pressure	1.02 x 10 <sup>-4</sup> mmHg @ 25 °C (Extrapolated)	[1]
Flash Point	168.8 °C	[1]
Water Solubility	1.194 µg/L @ 25 °C	[6]
Refractive Index	1.45	[1]

## Toxicological Information

While specific quantitative toxicity data such as LD50 and LC50 values for **hexadecyl methacrylate** are not readily available in the reviewed literature, the primary toxicological concerns are irritation and sensitization.

Table 2: Summary of Toxicological Hazards

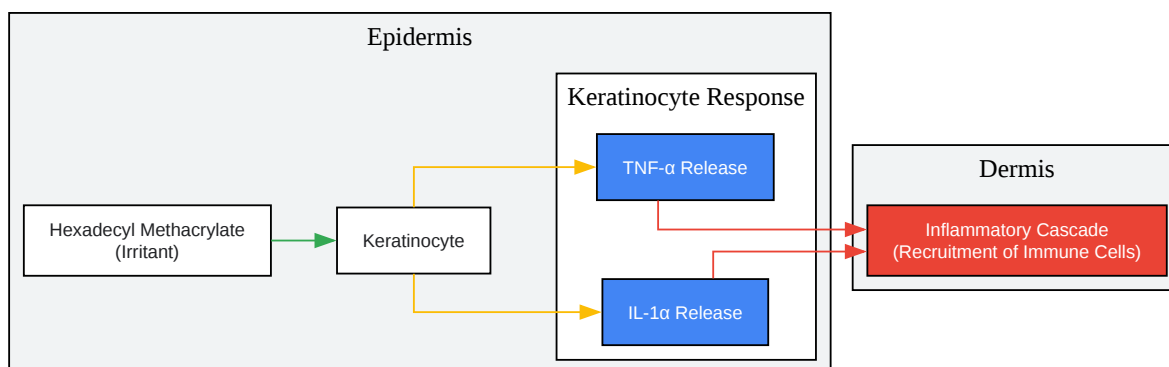
Endpoint	Effect	Notes	Source(s)
Acute Toxicity (Oral)	Data not available	Harmful if swallowed (H302) has been reported.	[5][9]
Acute Toxicity (Dermal)	Data not available	Harmful in contact with skin (H312) has been reported.	[9]
Acute Toxicity (Inhalation)	Data not available	Harmful if inhaled (H332) has been reported.	[9]
Skin Corrosion/Irritation	Causes skin irritation (Category 2)	Methacrylates are known to be irritating to the skin.	[1][2][3][4][9]
Serious Eye Damage/Irritation	Causes serious eye irritation (Category 2A)	Direct contact can cause significant eye irritation.	[1][2][4][9]
Respiratory Sensitization	Data not available	While it may cause respiratory irritation, there is insufficient evidence to classify it as a respiratory sensitizer.	[9]
Skin Sensitization	May cause an allergic skin reaction (Category 1)	Methacrylates are recognized as potential skin sensitizers.	[4]
Germ Cell Mutagenicity	Data not available		
Carcinogenicity	Data not available		
Reproductive Toxicity	Data not available		

Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation (Category 3)	Inhalation of vapors or mists can irritate the respiratory system. [1][4][9]
Specific Target Organ Toxicity (Repeated Exposure)	Causes damage to organs through prolonged or repeated exposure (H372) has been reported. [4][5]	
Aspiration Hazard	Data not available	

## Mechanisms of Toxicity

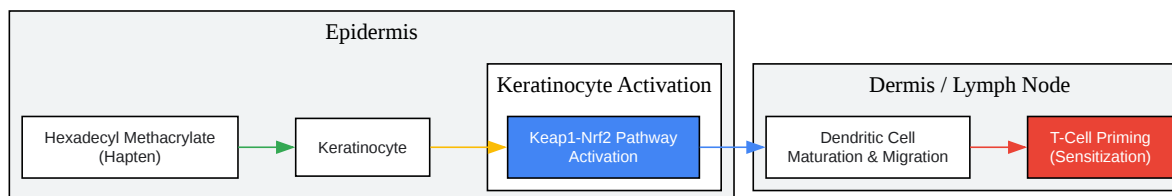
The irritant and sensitizing properties of methacrylates are believed to be mediated by their interaction with skin cells, particularly keratinocytes.

- **Irritant Contact Dermatitis (ICD):** Chemical irritants can disrupt the skin barrier and trigger the release of pro-inflammatory cytokines, such as Interleukin-1 alpha (IL-1 $\alpha$ ) and Tumor Necrosis Factor-alpha (TNF- $\alpha$ ), from keratinocytes. This initiates an inflammatory cascade, leading to the recruitment of immune cells and the clinical signs of irritation.
- **Allergic Contact Dermatitis (ACD):** Skin sensitizers, or haptens, are small molecules that can penetrate the skin and react with endogenous proteins. This process is thought to activate the Keap1-Nrf2 signaling pathway in keratinocytes, a key cellular defense mechanism against oxidative stress. This activation, along with other signals, leads to the maturation and migration of dendritic cells to the lymph nodes, where they prime T-cells, resulting in sensitization.



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Caption: Signaling pathway for Irritant Contact Dermatitis.



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Caption: Signaling pathway for Allergic Contact Dermatitis.

## Exposure Controls and Personal Protection

Due to the lack of established occupational exposure limits (OELs) for **hexadecyl methacrylate**, stringent control measures and a comprehensive personal protective equipment (PPE) strategy are imperative.

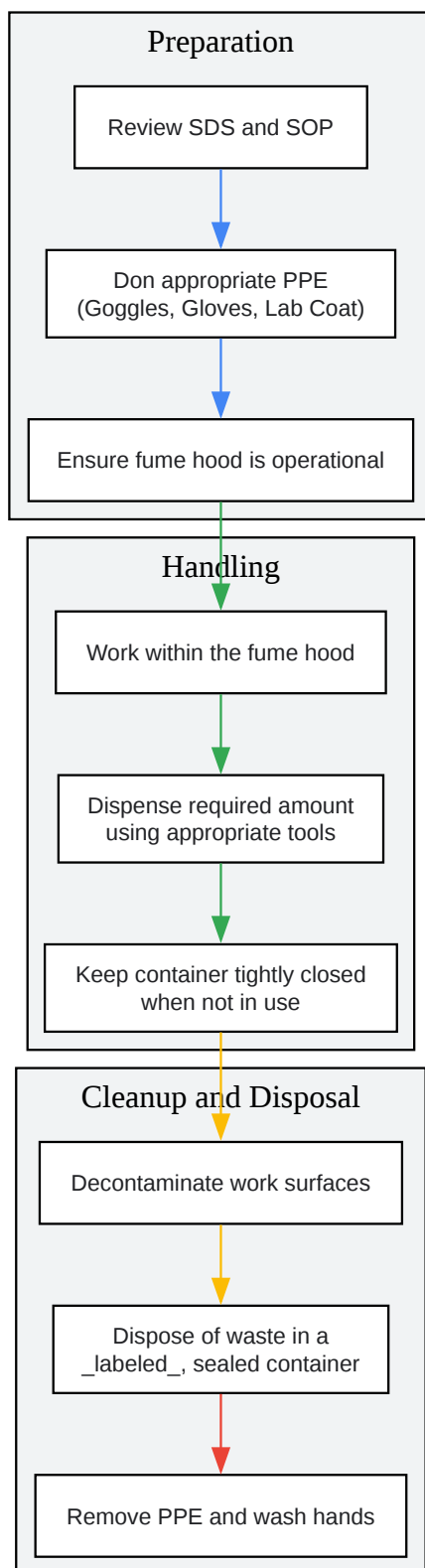
Table 3: Recommended Exposure Controls and Personal Protective Equipment

Control Measure	Specification	Source(s)
Engineering Controls	Work in a well-ventilated area. Use only outdoors or in a chemical fume hood.[1][9] Ensure eyewash stations and safety showers are readily accessible.	[10]
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). A face shield may be appropriate for splash hazards.	[1][9]
Skin Protection	Handle with impervious gloves (e.g., latex or equivalent).[9] Wear protective clothing, which may include a lab coat, apron, or coveralls, to prevent skin contact.[1][2][9]	[1][2][9]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate organic vapor cartridge. Respirator use must comply with a respiratory protection program.	[1]
Hygiene Measures	Wash hands thoroughly after handling.[1][2] Do not eat, drink, or smoke in work areas. Remove and wash contaminated clothing before reuse.[1][2]	[1][2]

## Experimental Protocols

### Standard Operating Procedure for Safe Handling

This protocol outlines the essential steps for the safe handling of **hexadecyl methacrylate** in a laboratory setting.



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Caption: Workflow for the safe handling of **hexadecyl methacrylate**.



#### Methodology:

- Preparation:
  - Thoroughly review the Safety Data Sheet (SDS) and this Standard Operating Procedure (SOP) before commencing any work.
  - Don the required personal protective equipment, including safety goggles, appropriate chemical-resistant gloves, and a lab coat.
  - Verify that the chemical fume hood is functioning correctly.
- Handling:
  - Conduct all manipulations of **hexadecyl methacrylate**, including weighing and transferring, inside a certified chemical fume hood.
  - Use appropriate and clean laboratory equipment (e.g., glass pipettes, syringes) to dispense the monomer.
  - Ensure the primary container is sealed when not in immediate use to minimize vapor generation.
- Cleanup and Disposal:
  - Upon completion of the work, decontaminate all surfaces and equipment that may have come into contact with the monomer using a suitable solvent.
  - Collect all waste, including contaminated consumables (e.g., gloves, paper towels), in a designated, clearly labeled, and sealed hazardous waste container.
  - Follow institutional guidelines for the disposal of hazardous chemical waste.
  - After removing PPE, wash hands and any exposed skin thoroughly with soap and water.

## In Vitro Skin Irritation Test Methodology

The potential of **hexadecyl methacrylate** to cause skin irritation can be assessed using an in vitro reconstructed human epidermis (RhE) model, such as the EpiDerm™ Skin Irritation Test (SIT), which is recognized by OECD Test Guideline 439.

#### Principle:

This test method evaluates the cytotoxicity of a substance on a reconstructed human epidermis model. A reduction in cell viability below a certain threshold indicates that the substance is an irritant. Cell viability is typically measured using the MTT assay, where viable cells reduce the yellow MTT tetrazolium salt to a purple formazan precipitate, which is then quantified spectrophotometrically.

#### Methodology:

- **Tissue Preparation:** The RhE tissue inserts are pre-incubated in assay medium.
- **Application of Test Substance:** A defined volume or weight of **hexadecyl methacrylate** is applied topically to the surface of the RhE tissue. Positive (e.g., 5% SDS) and negative (e.g., DPBS) controls are run in parallel.
- **Incubation:** The treated tissues are incubated for a specified period (e.g., 60 minutes) at 37°C.
- **Rinsing and Post-Incubation:** The test substance is removed by rinsing, and the tissues are transferred to fresh medium for a prolonged post-incubation period (e.g., 24-42 hours).
- **MTT Assay:** The tissues are incubated with MTT solution, followed by extraction of the formazan.
- **Data Analysis:** The optical density of the formazan extract is measured, and the percentage of cell viability is calculated relative to the negative control. A mean viability of  $\leq 50\%$  classifies the substance as an irritant.

## Fire and Explosion Hazard Data

**Hexadecyl methacrylate** is a combustible material but does not have a low flash point, reducing its risk of ignition at ambient temperatures. However, it can undergo hazardous

polymerization at elevated temperatures.

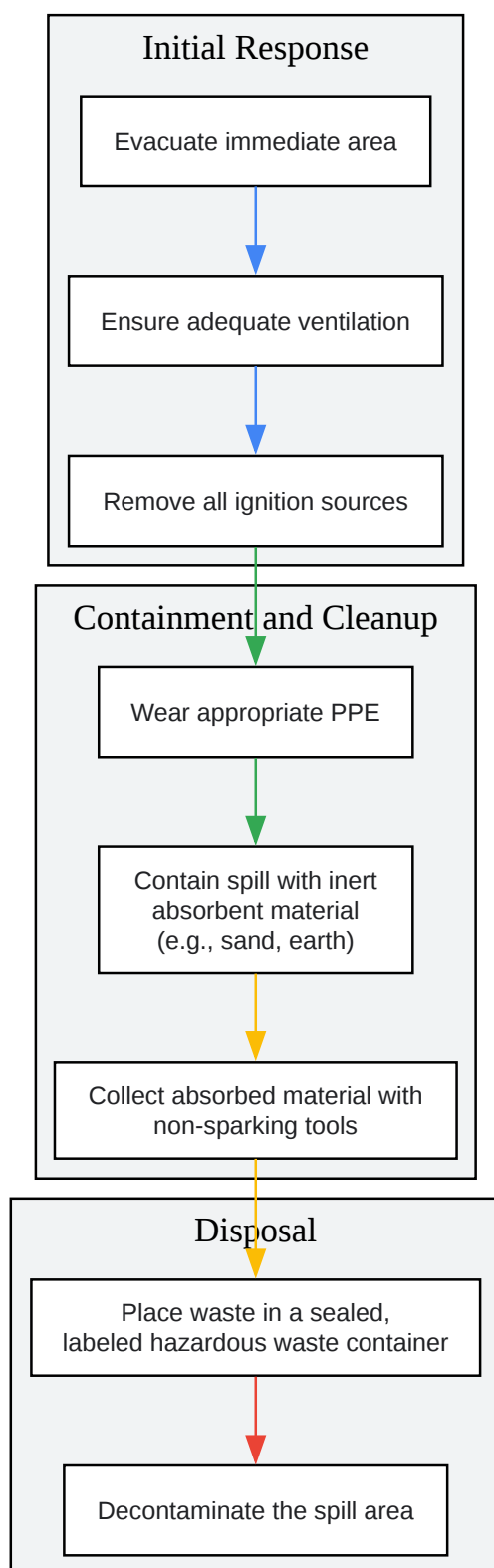
Table 4: Fire and Explosion Data

Property	Value / Recommendation	Source(s)
Flammability	Combustible liquid.	[11]
Flash Point	168.8 °C	[1]
Suitable Extinguishing Media	Dry chemical, carbon dioxide, or alcohol-resistant foam.	[1]
Unsuitable Extinguishing Media	Water may be ineffective.	[8]
Hazardous Combustion Products	Carbon oxides.	[11]
Fire-Fighting Procedures	Wear a self-contained breathing apparatus (SCBA) and full protective gear.[1][11] Use water spray to cool fire-exposed containers.	[12]
Special Hazards	May polymerize when heated, exposed to light, or mixed with peroxides, which can generate significant heat and pressure. [8] Vapors are heavier than air and may travel to a source of ignition.	[13]

## Accidental Release and First Aid Measures

### Accidental Release Measures

A workflow for responding to an accidental spill of **hexadecyl methacrylate** is provided below.



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Caption: Workflow for responding to a **hexadecyl methacrylate** spill.

#### Procedure:

- Personal Precautions: Avoid breathing vapors and contact with the material.<sup>[1]</sup> Wear appropriate PPE as outlined in Table 3.
- Environmental Precautions: Prevent the spill from entering drains, sewers, or waterways.<sup>[1]</sup><sup>[9]</sup>
- Containment and Cleaning:
  - For small spills, absorb with an inert material (e.g., sand, vermiculite).
  - Use non-sparking tools to collect the absorbed material and place it into a suitable, closed container for disposal.<sup>[1]</sup>
  - Ventilate the area and wash the spill site after material pickup is complete.<sup>[9]</sup>

## First Aid Measures

Table 5: First Aid Procedures for **Hexadecyl Methacrylate** Exposure

Exposure Route	First Aid Procedure	Source(s)
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.	[1][2]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation or a rash occurs, get medical advice/attention.	[1][2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	[1][2]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.	[1][2]

## Stability and Reactivity

Table 6: Stability and Reactivity Profile

Parameter	Information	Source(s)
Reactivity	Can undergo hazardous polymerization. This is an exothermic reaction that can lead to a rapid increase in temperature and pressure.	[3][8]
Chemical Stability	Stable under recommended storage conditions. Usually contains an inhibitor (e.g., MEHQ) to prevent polymerization. The inhibitor requires the presence of oxygen to be effective.	[13]
Conditions to Avoid	Heat, flames, sparks, direct sunlight, and other ignition sources.[14] Storage under an inert atmosphere should be avoided as it deactivates the inhibitor.	[13]
Incompatible Materials	Strong oxidizing agents, acids, bases, amines, halogens, peroxides, and reducing agents.	[8][10]
Hazardous Decomposition Products	Carbon oxides upon combustion.	[11]

## Storage and Disposal

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][9] Keep away from incompatible materials and sources of ignition.[1][14] Recommended storage temperature is 15-30°C.[9]
- Disposal: Dispose of contents and container in accordance with local, regional, national, and international regulations. Do not allow the product to enter drains.[1][9] Contaminated

materials should be treated as hazardous waste.

This guide is intended to provide comprehensive safety and handling information based on currently available data. It is the responsibility of the user to conduct a thorough risk assessment for their specific application and to implement appropriate safety measures. Always consult the most recent version of the Safety Data Sheet (SDS) from your supplier before use.

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